

# 3-(4-Hydroxyphenyl)propionitrile molecular weight and CAS number

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## Compound of Interest

Compound Name: 3-(4-Hydroxyphenyl)propionitrile

Cat. No.: B013598

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## An In-depth Technical Guide to 3-(4-Hydroxyphenyl)propionitrile

This guide provides essential technical information for researchers, scientists, and drug development professionals working with **3-(4-Hydroxyphenyl)propionitrile**. It covers the core physicochemical properties and provides a conceptual framework for its identification.

### Core Compound Properties

**3-(4-Hydroxyphenyl)propionitrile** is a chemical compound with applications in various research areas. A summary of its key identifiers and properties is presented below.

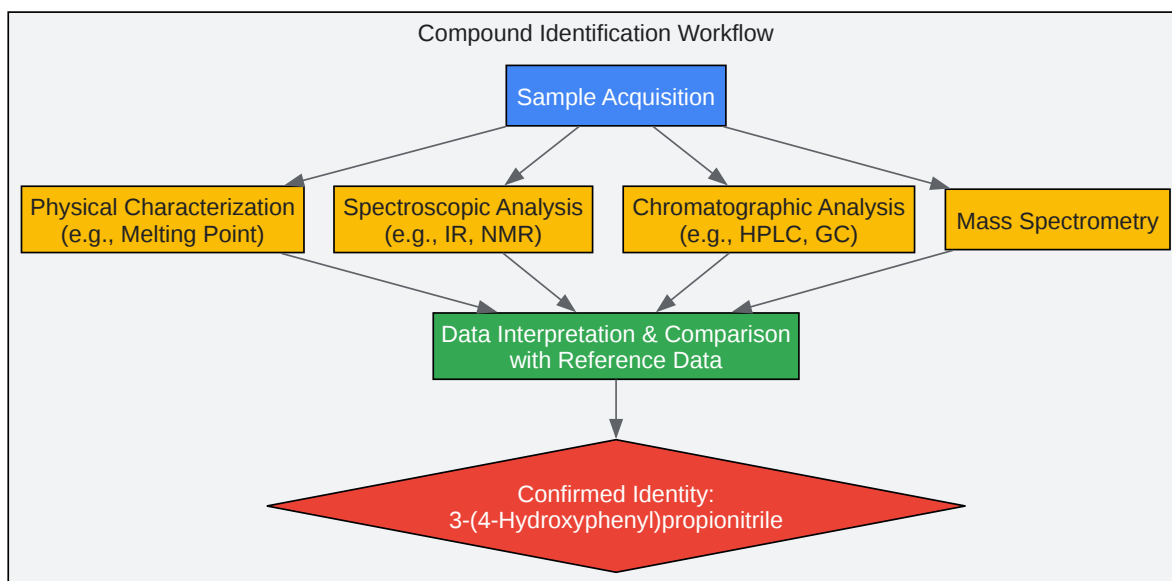
Property	Value	Citations
Molecular Weight	147.17 g/mol	[1][2]
	147.1739 g/mol	[3][4][5]
	147.18 g/mol	
CAS Number	17362-17-3	[1][3][4][5][6][7]
Molecular Formula	C <sub>9</sub> H <sub>9</sub> NO	[1][2][3][4][5][6][7]
IUPAC Name	3-(4-hydroxyphenyl)propanenitrile	[6][7]
Synonyms	β-(4-Hydroxyphenyl)propionitrile, Benzenepropanenitrile, 4-hydroxy-, 3-(p-Hydroxyphenyl)propiononitrile	[2][3][5]
InChI Key	KDMJGLYRWRHKJS-UHFFFAOYSA-N	[4][5][6][7]
SMILES	<chem>OC1=CC=C(CCC#N)C=C1</chem>	[8][6][7]

## Experimental Protocols

Due to the proprietary and varied nature of experimental protocols, specific, detailed methodologies for the synthesis, purification, or analysis of **3-(4-Hydroxyphenyl)propionitrile** are not universally standardized and are often developed in-house by research organizations. Researchers should consult chemical synthesis and analysis literature for general techniques applicable to aromatic nitriles. Methodologies would typically involve standard organic synthesis procedures, followed by purification techniques such as column chromatography and recrystallization, and analytical verification using methods like NMR, IR, and mass spectrometry.

## Compound Identification Workflow

The following diagram illustrates a typical workflow for the identification and verification of **3-(4-Hydroxyphenyl)propionitrile** in a laboratory setting.



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Caption: Workflow for the identification of **3-(4-Hydroxyphenyl)propionitrile**.

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## References

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- To cite this document: BenchChem. [3-(4-Hydroxyphenyl)propionitrile molecular weight and CAS number]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b013598#3-4-hydroxyphenyl-propionitrile-molecular-weight-and-cas-number]

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